

Methyl Acetate: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Methyl acetate

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Introduction

Methyl acetate ($\text{CH}_3\text{COOCH}_3$), also known as methyl ethanoate, is a carboxylate ester that serves as a versatile solvent and reagent in various laboratory settings.[1][2] It is a colorless, volatile liquid recognized by its characteristic pleasant, fruity odor, often reminiscent of certain glues or nail polish removers.[1][3][4][5][6][7][8] As an acetate ester, it is the product of the formal condensation of acetic acid and methanol.[3][9] This guide provides an in-depth overview of the core physicochemical properties, experimental determination protocols, safety considerations, and chemical behavior of **methyl acetate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The utility of **methyl acetate** in a laboratory context is defined by its specific physical and chemical characteristics. These properties are summarized below for easy reference.

General and Physical Properties

Methyl acetate is a weakly polar, lipophilic, and aprotic solvent.[1][6][9][10][11] Its volatility and low toxicity make it a subject of interest in various applications.[5][9]

Property	Value	Source(s)
IUPAC Name	Methyl ethanoate	[1][7]
Synonyms	Acetic acid methyl ester, MeOAc	[1][5][9][11]
Molecular Formula	C ₃ H ₆ O ₂	[1][5][7][11]
Molecular Weight	74.08 g/mol	[1][3][5][7][9][11]
Appearance	Clear, colorless liquid	[1][3][5][6][7]
Odor	Fragrant, fruity, pleasant	[1][3][4][5][8][11]
Boiling Point	56.7 - 58 °C (134.4 - 136.4 °F) at 760 mmHg	[1][2][3][7]
Melting Point	-98 °C to -98.7 °C (-144 °F to -145.7 °F)	[1][2][3][7]
Density	0.932 - 0.934 g/cm ³ at 20-25 °C	[1][3][5][7][12]
Vapor Pressure	170 - 173 mmHg at 20 °C (68 °F)	[1][3][4][5][11]
Vapor Density	~2.6 - 2.8 (Air = 1)	[4][11][13][14]
Refractive Index (n ²⁰ /D)	1.361	[1][7][15][16]
Viscosity	0.36 mPa·s at 25 °C	[11]
Log P (o/w)	0.18	[3][5]

Solubility Profile

Methyl acetate's solubility is a critical factor in its application as a solvent for extractions and formulations.

Solvent	Solubility	Temperature	Source(s)
Water	~25% (250 g/L)	20 °C	[1][2][9][17]
Organic Solvents	Miscible	Room Temperature	[5][7][18]
(Alcohols, Ketones, Ethers, Glycols, Esters)			

Note: The solubility of **methyl acetate** in water increases at elevated temperatures.[1][5][17]

Safety and Flammability

Proper handling of **methyl acetate** is crucial due to its high flammability.

Parameter	Value	Source(s)
Flash Point	-10 °C (14 °F) (closed cup)	[1][3][4][5][11]
Autoignition Temperature	454 - 502 °C (850 - 936 °F)	[10][11][18]
Lower Explosive Limit (LEL)	3.1%	[1][4][10]
Upper Explosive Limit (UEL)	16%	[1][4][10]
NFPA 704 Diamond	Health: 2, Flammability: 3, Instability: 0	[1]

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is essential for quality control and research. The following are standard methodologies for key parameters.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable when only a small volume of the liquid sample is available and provides a reasonably accurate measurement.[19][20]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Thermometer (-10 to 110 °C)
- Heating block or oil bath
- Hot plate with magnetic stirring capability
- Small magnetic stir bar
- Clamps and stand

Methodology:

- **Sample Preparation:** Using a Pasteur pipette, introduce approximately 0.5 mL of **methyl acetate** into the test tube and add a small magnetic stir bar.[\[19\]](#)[\[20\]](#)
- **Apparatus Setup:** Clamp the test tube securely within the heating block on the hot plate. Suspend the thermometer inside the test tube, ensuring the bulb is positioned approximately 1 cm above the liquid's surface.[\[19\]](#)[\[20\]](#)
- **Heating and Observation:** Turn on the stirrer to ensure gentle agitation. Begin heating the block. Observe the sample for boiling (bubble formation) and the condensation of vapor on the cooler, upper walls of the test tube. This condensation ring indicates the liquid is refluxing.[\[19\]](#)[\[20\]](#)
- **Temperature Measurement:** Adjust the thermometer's position so that its bulb is level with the refluxing condensation ring.[\[20\]](#)
- **Recording the Boiling Point:** Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the observed boiling point of the liquid.[\[19\]](#)[\[20\]](#)
- **Post-Measurement:** Turn off the heat but allow stirring to continue as the apparatus cools to prevent bumping. Do not boil the sample to dryness.[\[19\]](#)[\[20\]](#)

Determination of Density

Density can be accurately measured using an automated densimeter.

Apparatus:

- Digital densimeter (e.g., Anton Paar DMA series)
- Syringes for sample injection
- Millipore quality water and a reference standard (e.g., dry heptane) for calibration

Methodology:

- Calibration: Calibrate the densimeter according to the manufacturer's instructions using degassed Millipore quality water and a secondary standard like high-purity, dry heptane.
- Sample Preparation: Ensure the **methyl acetate** sample is free of air bubbles and at thermal equilibrium with the instrument's measurement cell (typically 20 °C or 25 °C).
- Measurement: Carefully inject the **methyl acetate** sample into the measurement cell of the densimeter using a syringe.
- Data Acquisition: Allow the reading to stabilize. The instrument will provide a direct reading of the density, typically with a precision of $10^{-5} \text{ g}\cdot\text{cm}^{-3}$.[\[21\]](#)
- Cleaning: Thoroughly clean the measurement cell with appropriate solvents after the measurement is complete.

Determination of Refractive Index

The refractive index is a fundamental property often measured to assess the purity of a substance.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Dropper or pipette

- Soft lens tissue
- Reference standard (e.g., distilled water)

Methodology:

- Instrument Setup: Turn on the refractometer and the constant temperature water bath, setting it to the desired temperature (commonly 20 °C). Allow the instrument's prisms to equilibrate.
- Calibration: Calibrate the instrument using a standard of known refractive index, such as distilled water.
- Sample Application: Open the prism assembly of the refractometer. Using a clean dropper, place a few drops of **methyl acetate** onto the surface of the lower prism. Ensure the liquid spreads evenly.
- Measurement: Close the prism assembly. Look through the eyepiece (for an Abbe refractometer) and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. For a digital instrument, the reading will be displayed automatically.
- Reading: Record the refractive index value from the instrument's scale or digital display.
- Cleaning: Immediately after the measurement, clean the prism surfaces thoroughly with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue.

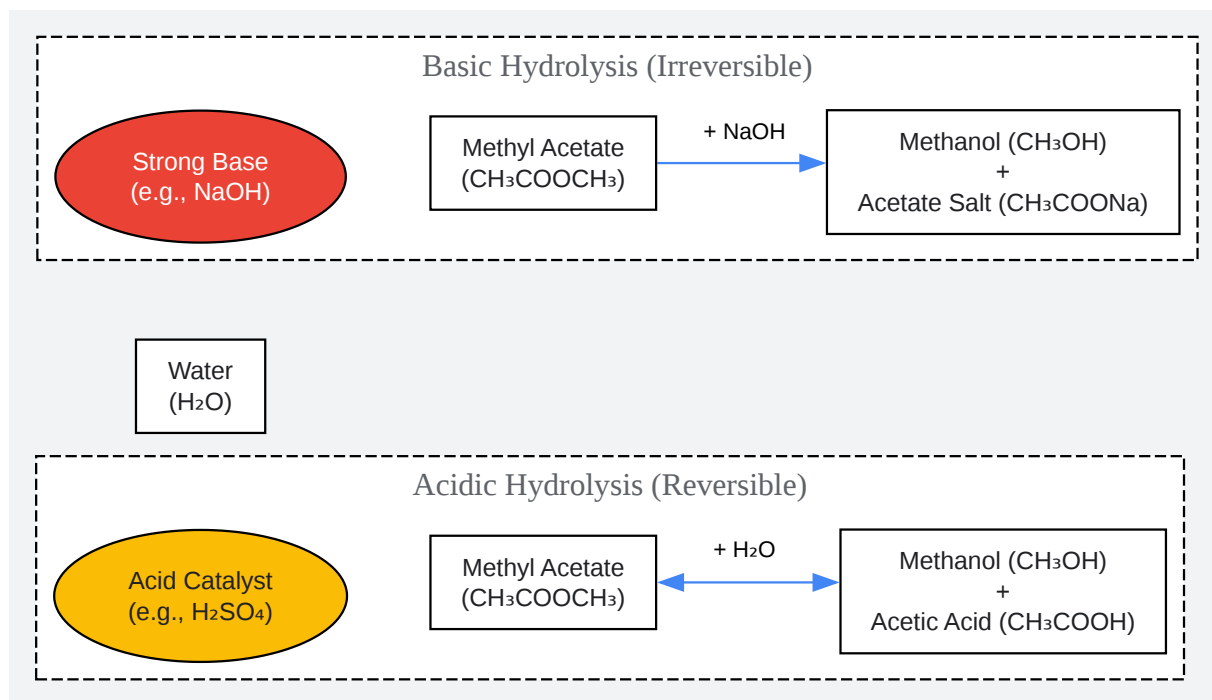
Chemical Reactivity and Stability

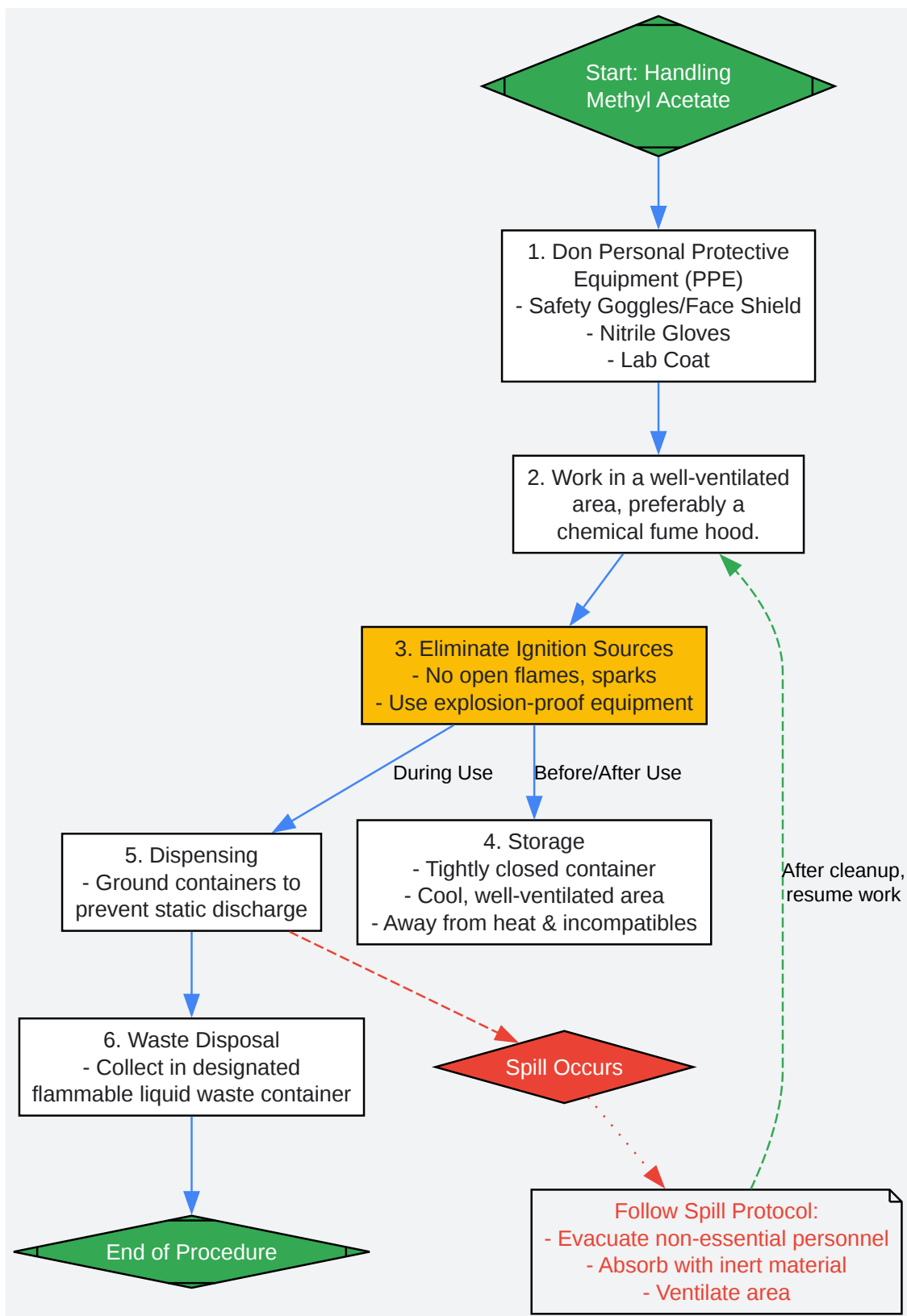
Methyl acetate is stable under normal laboratory conditions but can undergo hydrolysis. It is incompatible with strong oxidizing agents, strong acids, and strong bases.^{[1][14][17]}

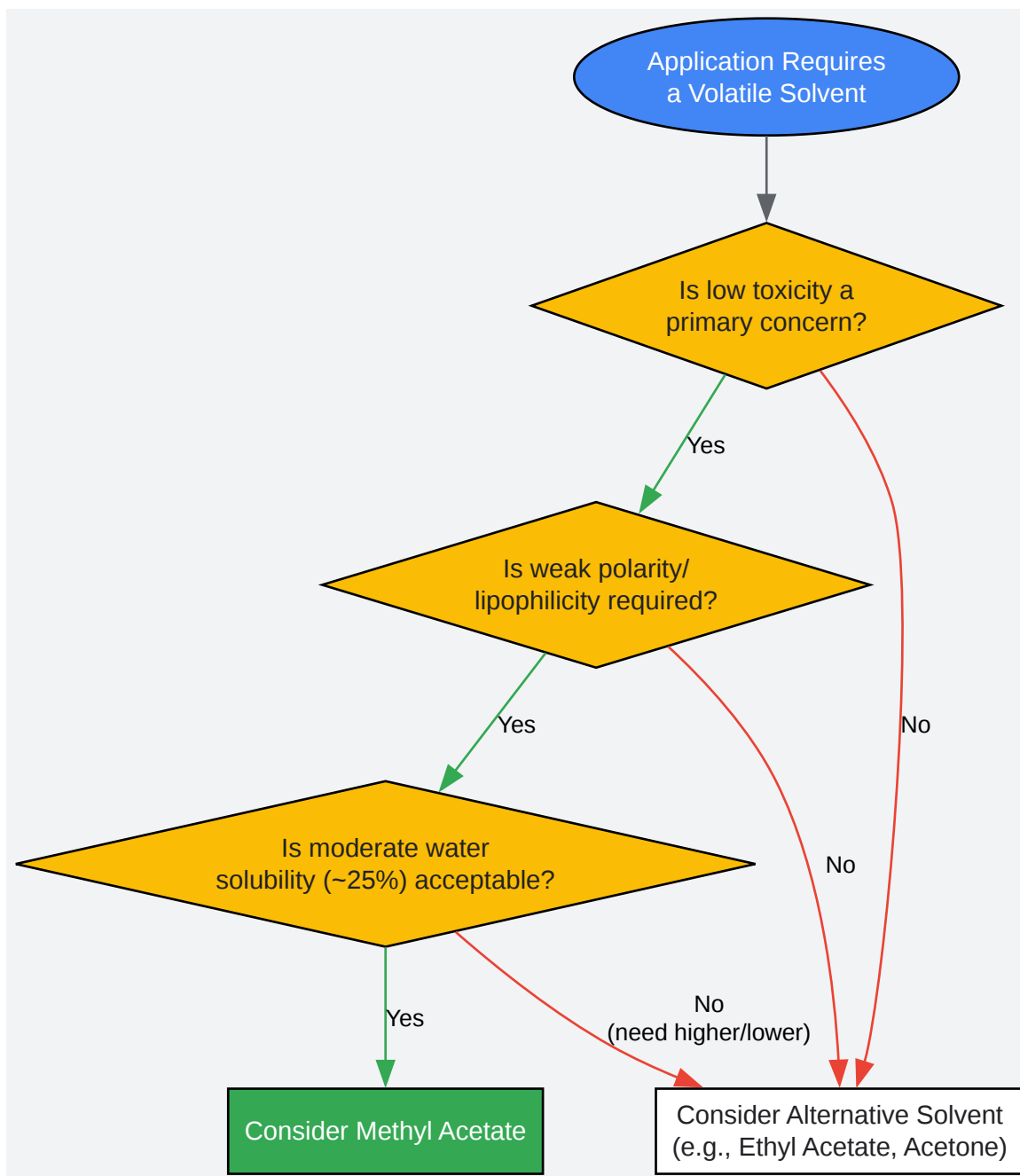
Hydrolysis: In the presence of strong acids or bases, particularly at elevated temperatures, **methyl acetate** hydrolyzes back into its constituent parts: methanol and acetic acid.^{[1][7]}

- Acid-Catalyzed Hydrolysis: This is a reversible, first-order reaction with respect to the ester.^{[1][7]}

- Base-Catalyzed Hydrolysis (Saponification): This is an irreversible, second-order reaction that produces methanol and an acetate salt (e.g., sodium acetate if NaOH is used).[\[1\]](#)[\[7\]](#)







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References

- 1. Methyl acetate - Wikipedia [en.wikipedia.org]
- 2. Methyl acetate - Sciencemadness Wiki [sciencemadness.org]
- 3. Methyl Acetate | CH₃COOCH₃ | CID 6584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. METHYL ACETATE | Occupational Safety and Health Administration [osha.gov]
- 5. solventis.net [solventis.net]
- 6. gneebio.com [gneebio.com]
- 7. Methyl Acetate: Structure, Formula, Uses & Production Explained [vedantu.com]
- 8. byjus.com [byjus.com]
- 9. rsenergys.com [rsenergys.com]
- 10. be-atex.com [be-atex.com]
- 11. Methyl Acetate [kimyaresin-arak.com]
- 12. Density Of Methyl Acetate - News [bofanchem.com]
- 13. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 14. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 15. Methyl acetate [chembk.com]
- 16. methyl acetate [stenutz.eu]
- 17. Methyl acetate | 79-20-9 [chemicalbook.com]
- 18. Methyl acetate (methyl acetate) [chemlongxing.com]
- 19. uomus.edu.iq [uomus.edu.iq]
- 20. chem.ucalgary.ca [chem.ucalgary.ca]
- 21. pubs.acs.org [pubs.acs.org]
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